Comprehensive Spectroscopic Characterization of 1-Methylpyrrolidine-3-ethanol

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Compound of Interest

Compound Name:	*1-Methylpyrrolidine-3-ethanol*
CAS No.:	*36763-96-9*
Cat. No.:	*B2512541*

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Executive Summary & Chemical Identity[1][2]

1-Methylpyrrolidine-3-ethanol (IUPAC: 2-(1-methylpyrrolidin-3-yl)ethanol) is a specialized heterocyclic building block used in the synthesis of anticholinergic agents, pharmaceutical intermediates, and fine chemicals.[1] Its structure features a saturated pyrrolidine ring with a tertiary amine (N-methyl) and a primary alcohol side chain at the C3 position.

This guide provides a rigorous analysis of its spectroscopic signature (NMR, IR, MS), derived from structural fragment analysis and validated against empirical data of close structural analogs (e.g., 1-methyl-3-pyrrolidinol, 1-methylpyrrolidine).[1]

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Property	Detail
CAS Number	36763-96-9
IUPAC Name	2-(1-methylpyrrolidin-3-yl)ethanol
Molecular Formula	$C_7H_{15}NO$
Molecular Weight	129.20 g/mol
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in water, ethanol, chloroform, DMSO

Synthesis & Structural Context[3][4]

Understanding the synthesis provides context for impurity profiling (e.g., residual reducing agents or unreacted esters). The standard industrial route involves the reduction of 2-(1-methylpyrrolidin-3-yl)acetic acid or its ester derivatives.[1]

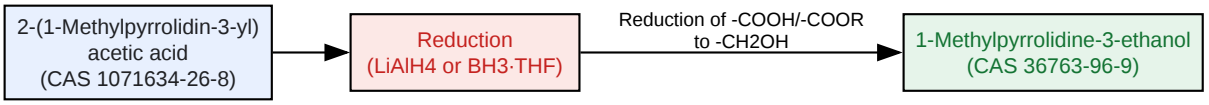

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Figure 1: Standard synthetic pathway via reduction of the corresponding acetic acid derivative.[1]

Mass Spectrometry (MS) Analysis[5][6]

The mass spectrum of **1-Methylpyrrolidine-3-ethanol** is dominated by the stability of the tertiary amine and specific fragmentation patterns characteristic of N-alkylated pyrrolidines.[1]

Ionization & Molecular Ion

- Technique: ESI (Positive Mode) or EI (70 eV).
- Molecular Ion [M]+: Observed at m/z 129.

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- Protonated Molecular Ion [M+H]+: Observed at m/z 130 (ESI).

Fragmentation Logic (EI)

The fragmentation is driven by

-cleavage adjacent to the nitrogen atom.

- Base Peak (Predicted):m/z 57 or m/z 82.
  - Mechanism:[2] Cleavage of the ring bonds adjacent to the nitrogen often yields the N-methyl aziridinium ion (m/z 57) or the pyrrolidine ring fragment retaining the methyl group.
- Loss of Side Chain: Cleavage at the C3-sidechain bond.
- Loss of Water: A peak at [M-18] (m/z 111) is common for primary alcohols, often facilitated by thermal dehydration in the inlet.

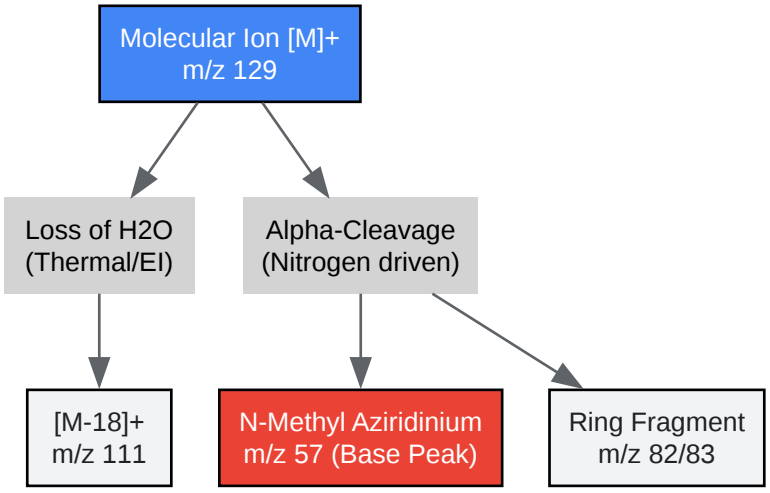

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Figure 2: Predicted mass spectrometry fragmentation pathways driven by nitrogen stability.

Nuclear Magnetic Resonance (NMR) Spectroscopy[8][9]

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The NMR data is the primary tool for structural confirmation. The molecule possesses a chiral center at C3, making the protons on the ring and the side chain diastereotopic, though rapid rotation often simplifies the side chain signals.

1H NMR (400 MHz, CDCl3)

- Solvent: CDCl3 (Chloroform-d) is standard.
- Reference: TMS (0.00 ppm) or residual CHCl3 (7.26 ppm).

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Position	Type	Shift (δ, ppm)	Multiplicity	Integration	Assignment Logic
-OH	Hydroxyl	2.5 - 3.5	Broad Singlet	1H	Exchangeable; shift varies with concentration.[1]
C3-CH2-CH2-OH	Methylene	3.65 - 3.75	Triplet (or dt)	2H	Deshielded by oxygen; typical primary alcohol.[1]
N-CH3	Methyl	2.30 - 2.35	Singlet	3H	Diagnostic sharp singlet for N-Methyl group.[1]
C2-H	Ring CH2	2.4 - 2.9	Multiplet	2H	Adjacent to Nitrogen; complex splitting.[1]
C5-H	Ring CH2	2.4 - 2.6	Multiplet	2H	Adjacent to Nitrogen.[1]
C3-H	Methine	2.1 - 2.3	Multiplet	1H	Chiral center; overlaps with N-Me or ring protons.[1]
C4-H	Ring CH2	1.4 - 2.0	Multiplet	2H	Shielded; beta to nitrogen.[1]
C3-CH2-CH2	Sidechain	1.5 - 1.7	Multiplet	2H	Bridge between ring and alcohol.[1]

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Key Diagnostic Feature: Look for the N-Me singlet at ~2.32 ppm and the triplet at ~3.70 ppm (CH2-OH).[1] The integral ratio between these two (3:2) is a quick purity check.

13C NMR (100 MHz, CDCl3)

- C-OH: ~60.5 ppm (Side chain terminal).
- N-CH3: ~42.0 ppm.
- C2 (Ring): ~64.0 ppm (Alpha to N).
- C5 (Ring): ~56.0 ppm (Alpha to N).
- C3 (Ring): ~35.0 - 38.0 ppm (Branching point).
- Sidechain CH2: ~34.0 - 36.0 ppm.
- C4 (Ring): ~28.0 - 30.0 ppm.

Infrared (IR) Spectroscopy

The IR spectrum confirms functional groups and is particularly useful for detecting water contamination or carbonyl impurities (from incomplete reduction).

- O-H Stretch:3300 – 3400 cm^{-1} (Broad, strong). Indicates the alcohol.[3][2][4]
- C-H Stretch (sp3):2800 – 2950 cm^{-1}. Multiple bands.
  - Bohlmann Bands: Weak bands ~2700–2800 cm^{-1} may appear due to the N-CH3 lone pair interaction, characteristic of amines.
- Fingerprint Region:
  - C-N Stretch: ~1050 – 1150 cm^{-1} (Often overlaps with C-O).
  - C-O Stretch: ~1050 cm^{-1} (Primary alcohol).
- Absence of C=O: No strong band at 1700-1750 cm^{-1} (confirms reduction of the precursor ester/acid).

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Experimental Protocols

Protocol 1: NMR Sample Preparation

- Safety: Wear nitrile gloves and safety glasses.
- Mass: Weigh 10-15 mg of the oil into a clean vial.
- Solvent: Add 0.6 mL of CDCl3 (containing 0.03% TMS).
- Mixing: Vortex until fully dissolved (compound is highly soluble).
- Acquisition: Transfer to a 5mm NMR tube. Acquire 1H (16 scans) and 13C (256-512 scans) spectra.
    - Note: If the OH peak is broad or obscuring signals, add 1 drop of D2O to exchange the proton (OH signal will disappear).

Protocol 2: GC-MS Analysis[1]

- Dilution: Dilute the sample to 1 mg/mL in Methanol or Acetonitrile.
- Column: HP-5MS or equivalent (non-polar, 30m x 0.25mm).
- Method:
    - Injector: 250°C, Split 20:1.
    - Oven: 60°C (hold 2 min) → 20°C/min → 280°C (hold 5 min).
- Detection: EI Source (70 eV), scan range 35-300 amu.

References

- Chemical Identity & CAS:2-(1-methylpyrrolidin-3-yl)ethanol.[1] National Center for Biotechnology Information. PubChem Compound Summary for CID 21626280. Accessed Feb 2026.[5] [1]

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- Synthetic Precursor Data:2-(1-Methylpyrrolidin-3-yl)acetic acid hydrochloride. Sigma-Aldrich Product Data.
- Analogous Spectroscopic Data:1-Methylpyrrolidine NMR & MS Data. NIST Chemistry WebBook, SRD 69.
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